

Ethyl 4-Methoxybenzoate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Ethyl 4-methoxybenzoate

Cat. No.: B166137

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl 4-methoxybenzoate** (also known as ethyl p-anisate) in organic solvents. Due to a lack of extensive published quantitative data on the solubility of **ethyl 4-methoxybenzoate** in a wide range of organic solvents, this document focuses on providing qualitative solubility information, its physicochemical properties, and a detailed experimental protocol for determining its solubility. This guide is intended to be a valuable resource for researchers and professionals working with this compound in various applications, including drug development, formulation, and chemical synthesis.

Physicochemical Properties of Ethyl 4-Methoxybenzoate

A thorough understanding of the physicochemical properties of **ethyl 4-methoxybenzoate** is essential for predicting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.20 g/mol	[1][2]
CAS Number	94-30-4	[2][3]
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	7-8 °C	[3]
Boiling Point	263 °C (at 760 mmHg)	[2]
Density	1.103 g/mL at 25 °C	[2]
Water Solubility	Estimated at 489.9 mg/L at 25 °C	[4]
LogP (o/w)	2.801 (estimated)	[4]

Solubility Profile

Qualitative Solubility in Organic Solvents

Ethyl 4-methoxybenzoate is generally described as being soluble in most common organic solvents and oils, while it is insoluble in water.[1][5] It is also reported to be miscible with ethanol at room temperature.[1][5] Based on the principle of "like dissolves like," its solubility is expected to be higher in solvents with similar polarity. As an ester with both polar (ester and methoxy groups) and non-polar (benzene ring and ethyl group) characteristics, it is anticipated to be soluble in a range of solvents including alcohols, ethers, esters, ketones, and chlorinated solvents.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mole fraction at various temperatures) for **ethyl 4-methoxybenzoate** in a diverse range of organic solvents. The only quantitative value found was an estimated solubility in water.

Solvent	Temperature (°C)	Solubility	Reference
Water	25	489.9 mg/L (estimated)	[4]

The lack of readily available data highlights the need for experimental determination of the solubility of **ethyl 4-methoxybenzoate** in solvents relevant to specific applications.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **ethyl 4-methoxybenzoate** in an organic solvent using the isothermal shake-flask method followed by gravimetric analysis. This protocol is adapted from established methods for similar organic compounds.

Materials

- **Ethyl 4-methoxybenzoate** (high purity, >99%)
- Selected organic solvent (analytical grade)
- Shaker water bath or incubator shaker with temperature control
- Analytical balance (readable to ± 0.1 mg)
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- Pipettes
- Oven

Experimental Procedure

- Preparation of Saturated Solutions:

- Add an excess amount of **ethyl 4-methoxybenzoate** to a series of glass vials.
- Add a known volume or mass of the selected organic solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaker water bath set to the desired constant temperature.
 - Agitate the vials for a predetermined period (e.g., 24, 48, or 72 hours) to ensure that equilibrium is reached. The time to reach equilibrium should be determined by preliminary experiments where the concentration of the solute in the solution is measured at different time points until it remains constant.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, stop the agitation and allow the vials to stand undisturbed in the water bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is crucial to remove any undissolved microparticles.
- Gravimetric Analysis:
 - Weigh the vial containing the filtered saturated solution to determine the mass of the solution.
 - Place the vial in an oven at a temperature sufficient to evaporate the solvent completely without causing degradation of the **ethyl 4-methoxybenzoate** (a temperature below its boiling point is recommended, e.g., 60-80 °C).
 - Periodically remove the vial from the oven and weigh it until a constant mass is achieved, indicating that all the solvent has evaporated.

- Calculation of Solubility:
 - The mass of the dissolved **ethyl 4-methoxybenzoate** is the final constant mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved **ethyl 4-methoxybenzoate**.
 - The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent (g/100g), grams of solute per 100 mL of solvent (g/100mL), or mole fraction (χ).

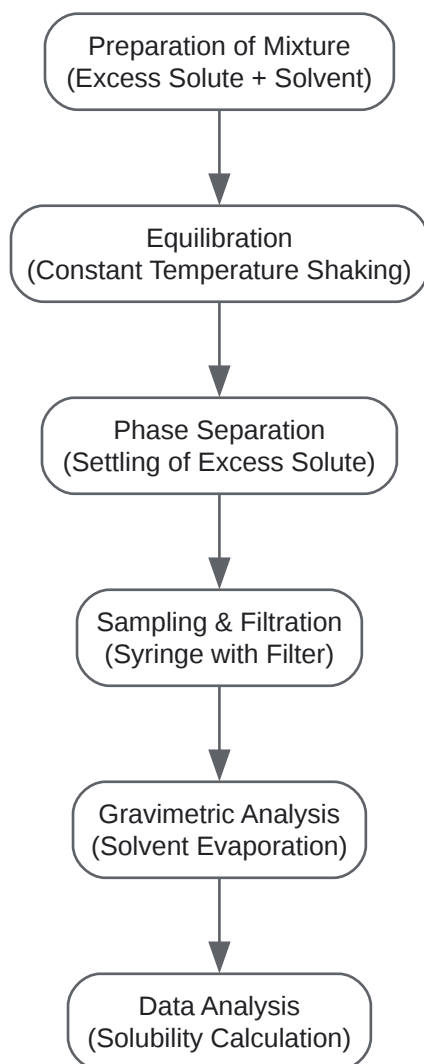
Mole Fraction Calculation:

- $\chi = (\text{moles of solute}) / (\text{moles of solute} + \text{moles of solvent})$

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **ethyl 4-methoxybenzoate** solubility.

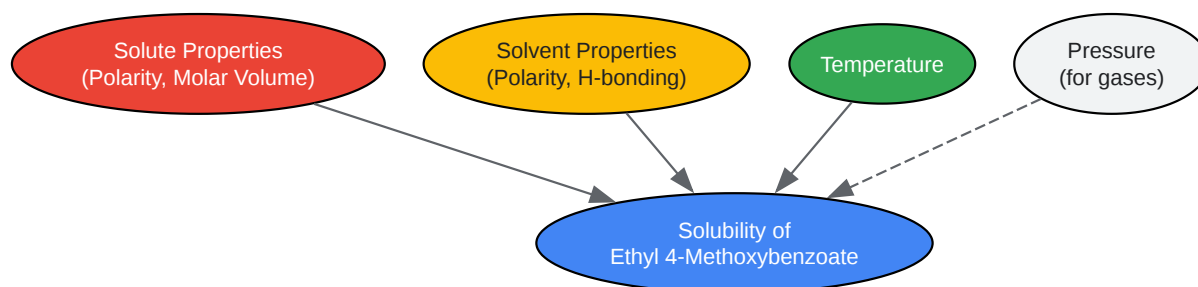


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Caption: Workflow for the determination of **ethyl 4-methoxybenzoate** solubility.

Logical Relationship of Solubility Factors

The solubility of **ethyl 4-methoxybenzoate** is influenced by several interrelated factors.



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Caption: Factors influencing the solubility of **ethyl 4-methoxybenzoate**.

Conclusion

While **ethyl 4-methoxybenzoate** is widely recognized as being soluble in a variety of organic solvents, a comprehensive set of quantitative solubility data is not readily available in the public domain. This technical guide has summarized the known qualitative solubility information and physicochemical properties. Furthermore, a detailed and adaptable experimental protocol for the accurate determination of its solubility has been provided. The presented workflow and logical diagrams offer a clear visual representation of the experimental process and the factors governing solubility. It is recommended that researchers and formulation scientists perform experimental solubility studies in their specific solvent systems of interest to obtain the precise quantitative data necessary for their applications.

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